Technical Guide: (E)-Ethyl 3-(4-bromophenyl)-2-cyanoacrylate

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Compound of Interest	
Compound Name:	*(E)-Ethyl 3-(4-bromophenyl)-2-cyanoacrylate*
CAS No.:	*18861-58-0*
Cat. No.:	*B095419*

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Molecular Scaffold for Covalent Inhibition and Optoelectronic Materials[1]

Executive Summary

(E)-Ethyl 3-(4-bromophenyl)-2-cyanoacrylate (CAS: 18861-58-0) represents a critical class of electron-deficient alkenes utilized extensively in medicinal chemistry and material science.[1] Distinguished by its highly polarized

-carbon, this molecule serves as a potent Michael acceptor, making it a cornerstone in the design of covalent inhibitors targeting cysteine-rich active sites (e.g., EGFR, tubulin).[1] Beyond therapeutics, its push-pull electronic architecture—featuring a donor bromine and acceptor cyano/ester groups—renders it valuable in non-linear optics and metal-organic framework (MOF) functionalization.[1] This guide provides a rigorous analysis of its synthesis, structural validation, and application logic.

Part 1: Molecular Architecture & Physicochemical Properties[1]

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The IUPAC name ethyl (2E)-3-(4-bromophenyl)-2-cyano-2-propenoate describes a trisubstituted alkene where the steric bulk of the phenyl ring and the ester group dictates the stereochemistry.[1]

Stereochemical Stability

The (E)-isomer is the thermodynamically favored product.[1] Steric repulsion between the bulky 4-bromophenyl group and the ethyl ester moiety forces them to opposite sides of the double bond, placing the phenyl ring trans to the ester and cis to the smaller cyano group.[1]

- Crystal System: Monoclinic, Space group

  .[1][2]

- Packing Motif: The crystal structure is stabilized by intermolecular

  hydrogen bonds, forming centrosymmetric dimers.[1][2][3] The vinyl group typically deviates slightly from the plane of the benzene ring (dihedral angle

) to minimize steric strain.[1]

Electronic Distribution

The molecule acts as a "push-pull" alkene.[1] The 4-bromo substituent exerts a weak inductive withdrawal but resonance donation into the phenyl ring, while the cyano and ethyl ester groups at the

-position exert strong electron-withdrawing effects.[1] This polarization makes the

-carbon highly electrophilic, susceptible to nucleophilic attack.[1]

Part 2: Synthetic Pathway & Optimization

The industrial and laboratory standard for synthesis is the Knoevenagel Condensation.[1] While traditional methods utilize piperidine in refluxing benzene or toluene, modern green chemistry protocols prioritize ethanol as a solvent to facilitate product precipitation and minimize toxicity.[1]

Reaction Mechanism (Knoevenagel)[1][4]

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- Deprotonation: The base (catalyst) deprotonates the active methylene of ethyl cyanoacetate.[1]
- Nucleophilic Attack: The resulting enolate attacks the carbonyl carbon of 4-bromobenzaldehyde.[1]
- Dehydration: An aldol-type intermediate forms, followed by E1cB elimination of water to yield the alkene.[1]

Diagram 1: Synthetic Workflow (Green Chemistry Protocol)

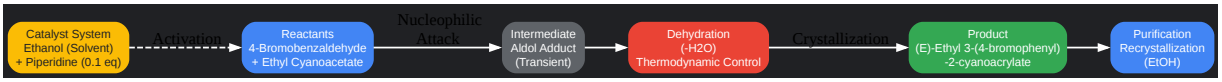

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Figure 1: Step-wise synthesis flow prioritizing thermodynamic control for the (E)-isomer.

Part 3: Structural Characterization[1]

Validation of the (E)-isomer relies heavily on

H NMR spectroscopy.[1] The diagnostic vinyl proton shift is distinct from the (Z)-isomer.[1]

Spectroscopic Data Summary

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Technique	Signal / Parameter	Assignment / Interpretation
H NMR (400 MHz, CDCl)	8.18 (s, 1H)	Vinyl C-H. Singlet indicates no vicinal coupling.[1] Chemical shift >8.0 ppm confirms deshielding by cis-cyano/trans-ester.[1]
7.85 (d, J=8.4 Hz, 2H)	Aromatic protons (ortho to alkene).[1]	
7.64 (d, J=8.4 Hz, 2H)	Aromatic protons (ortho to Br).[1]	
4.39 (q, 2H), 1.40 (t, 3H)	Ethyl ester group.[1][4]	
C NMR (100 MHz, CDCl)	162.2	C=O (Ester carbonyl).[1][4]
153.5	Vinyl -Carbon.[1] High shift indicates strong electrophilicity.[1]	
115.2	C N (Nitrile).[1][4]	
IR (KBr)	2217 cm	C N stretching frequency (Strong).[1]
1715 cm	C=O stretching (Ester).[1]	

Note: Data synthesized from RSC and NIH spectral databases.[1]

Part 4: Therapeutic & Material Applications[1]

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Covalent Drug Inhibition (Targeted Therapeutics)

The core utility of this molecule in drug development is its function as a Michael Acceptor.[1] In kinase inhibitors (e.g., EGFR inhibitors), the electrophilic

-carbon forms an irreversible covalent bond with the thiol group of a cysteine residue within the enzyme's ATP-binding pocket.[1]

- Mechanism: The cyano and ester groups lower the LUMO energy of the alkene, facilitating attack by the nucleophilic sulfur of cysteine.[1]
- Selectivity: The 4-bromo substitution allows for further cross-coupling (Suzuki-Miyaura) to extend the scaffold into hydrophobic pockets of the target protein.[1]

Diagram 2: Michael Addition Mechanism (Covalent Inhibition)[1]

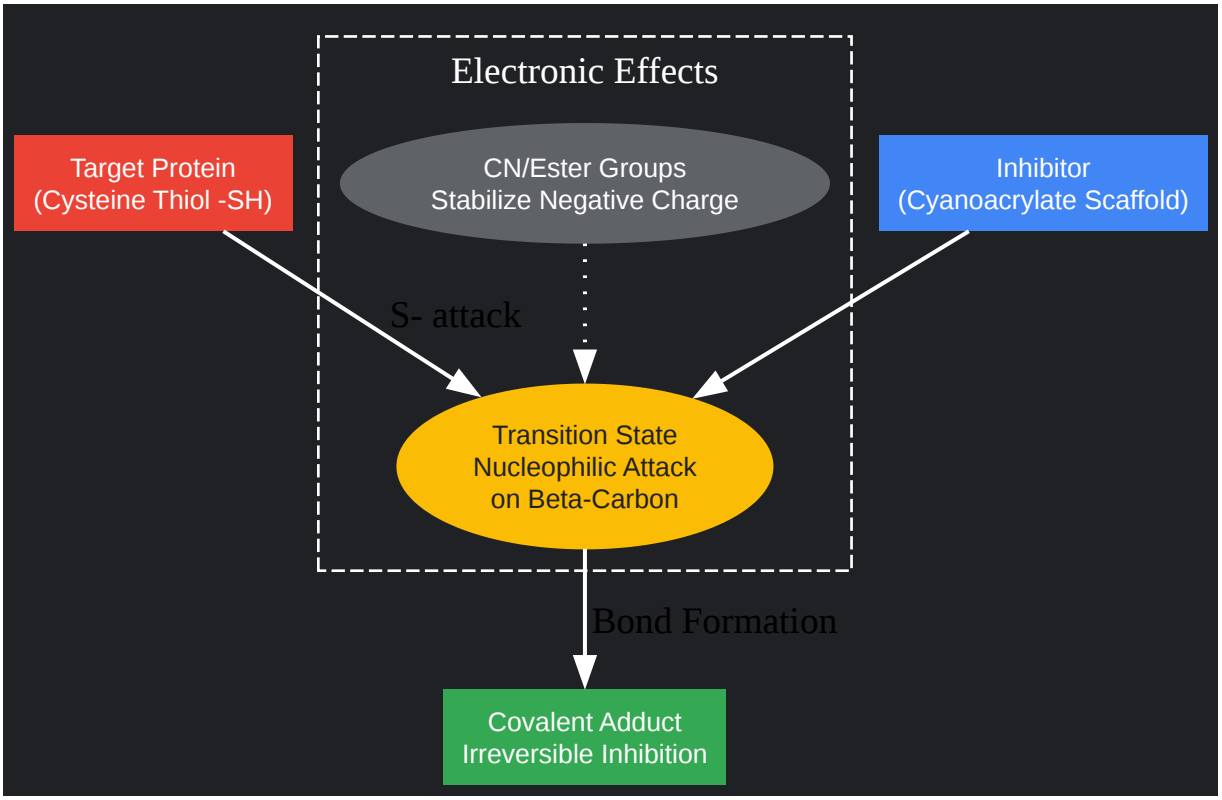

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Figure 2: Mechanism of action for cysteine targeting. The electron-withdrawing groups stabilize the transition state, facilitating rapid covalent modification.

Optoelectronics & MOFs

The 4-bromophenyl group allows this molecule to serve as a ligand in Metal-Organic Frameworks (MOFs).[1] The bromine atom can be displaced to link the cyanoacrylate "switch" into rigid porous networks.[1] These materials exhibit photo-switching behavior, where UV light induces E/Z isomerization, altering the pore size and gas adsorption properties of the material.[1]

Part 5: Experimental Protocols

Protocol A: Green Synthesis of (E)-Ethyl 3-(4-bromophenyl)-2-cyanoacrylate

Rationale: Ethanol is used to ensure the product precipitates upon cooling, driving the equilibrium forward and simplifying purification.[1]

Materials:

- 4-Bromobenzaldehyde (18.5 g, 100 mmol)
- Ethyl cyanoacetate (11.3 g, 100 mmol)
- Piperidine (0.5 mL, catalytic)
- Ethanol (Absolute, 50 mL)

Methodology:

- Dissolution: In a 250 mL round-bottom flask, dissolve 4-bromobenzaldehyde and ethyl cyanoacetate in 50 mL of ethanol.
- Catalysis: Add piperidine dropwise while stirring. Observation: The solution may turn slightly yellow/warm due to exotherm.
- Reflux: Heat the mixture to reflux (

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C) for 2–4 hours. Monitor via TLC (Hexane/Ethyl Acetate 4:1) until the aldehyde spot disappears.[1]

- Crystallization: Remove heat and allow the solution to cool slowly to room temperature, then to

  C in an ice bath. The (E)-isomer will crystallize out.[1][2][3]

- Filtration: Filter the solid under vacuum. Wash with cold ethanol (

  mL) to remove unreacted reagents and catalyst.[1]

- Recrystallization: Recrystallize from hot ethanol if the melting point range is broad.[1]
  - Target Yield: 90–95%[1]
  - Target Melting Point: 105–107°C (varies slightly by purity).[1]

Protocol B: Quality Control (Melting Point & Solubility)

- Solubility Check: The product should be soluble in DMSO, Chloroform, and DCM; insoluble in water.[1]
- Purity Check: A sharp melting point (<2°C range) confirms the absence of the (Z)-isomer or starting materials.[1]

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